

1-Ebio solubility and stock solution preparation

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Compound of Interest

Compound Name: 1-Ebio

Cat. No.: B031489

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Application Notes and Protocols for 1-Ebio For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Ethyl-2-benzimidazolinone (**1-Ebio**) is a potent activator of the intermediate-conductance calcium-activated potassium channels (KCa3.1, also known as SK4 or IKCa1).^{[1][2]} These channels play a crucial role in regulating membrane potential and cellular responses in various cell types, including epithelial and endothelial cells.^[1] Activation of KCa3.1 channels by **1-Ebio** leads to potassium efflux, resulting in membrane hyperpolarization.^{[1][2][3]} This change in membrane potential influences a variety of downstream cellular processes, such as ion transport, cell proliferation, and migration.^{[4][5][6]} These application notes provide detailed protocols for the preparation of **1-Ebio** stock solutions and their application in research settings.

Data Presentation

Table 1: Physicochemical Properties and Solubility of **1-Ebio**

Property	Value	Source
Molecular Weight	162.19 g/mol	
Molecular Formula	C ₉ H ₁₀ N ₂ O	
CAS Number	10045-45-1	
Appearance	Solid	
Purity	≥98%	
Solubility in DMSO	up to 100 mM	
Solubility in Ethanol	up to 100 mM	

Table 2: Recommended Stock Solution and Storage Conditions

Parameter	Recommendation
Solvent	Dimethyl Sulfoxide (DMSO)
Concentration	10 mM - 100 mM
Storage Temperature	-20°C or -80°C
Storage Duration	Up to 6 months at -80°C in solvent; up to 1 month at -20°C in solvent.
Handling	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 100 mM 1-Ebio Stock Solution in DMSO

Materials:

- **1-Ebio** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **1-Ebio**:
 - To prepare 1 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 162.19 \text{ g/mol} = 16.22 \text{ mg}$
- Weighing **1-Ebio**:
 - Accurately weigh 16.22 mg of **1-Ebio** powder and transfer it to a sterile vial.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the **1-Ebio** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Storage:
 - Aliquot the 100 mM **1-Ebio** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution for Cell Culture Applications

Materials:

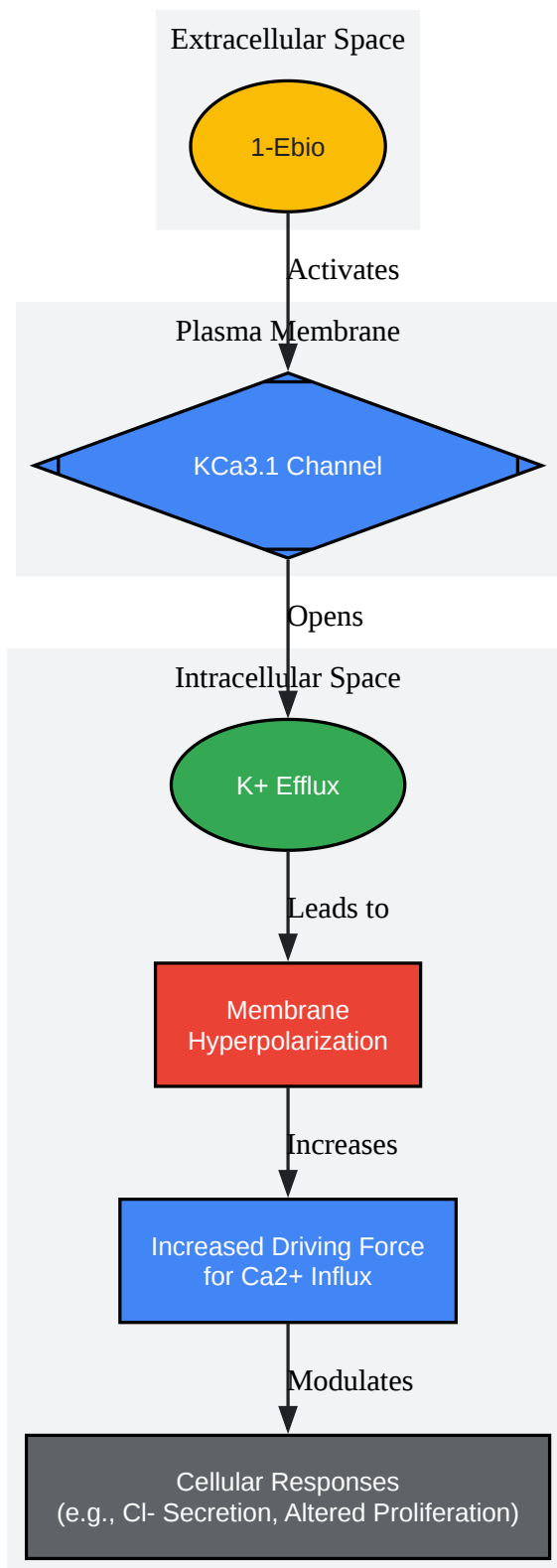
- 100 mM **1-Ebio** stock solution in DMSO
- Sterile cell culture medium
- Sterile serological pipettes and pipette tips

Procedure:

- Determine the final desired concentration of **1-Ebio** for your experiment (e.g., 100 μ M).
- Calculate the dilution factor:
 - Dilution Factor = [Stock Concentration] / [Final Concentration]
 - Dilution Factor = 100,000 μ M / 100 μ M = 1000
- Prepare the working solution:
 - To prepare 1 mL of a 100 μ M working solution, you will need to add 1 μ L of the 100 mM stock solution to 999 μ L of cell culture medium.
 - It is recommended to perform a serial dilution for accuracy, especially for lower final concentrations. For example, first, dilute the 100 mM stock to 10 mM in DMSO, and then dilute the 10 mM intermediate stock into the cell culture medium.
- Final DMSO Concentration:
 - Ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%, and ideally at or below 0.1%.[\[7\]](#)
 - For a 1:1000 dilution as described above, the final DMSO concentration will be 0.1%.
- Control Group:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **1-Ebio**.

Visualizations

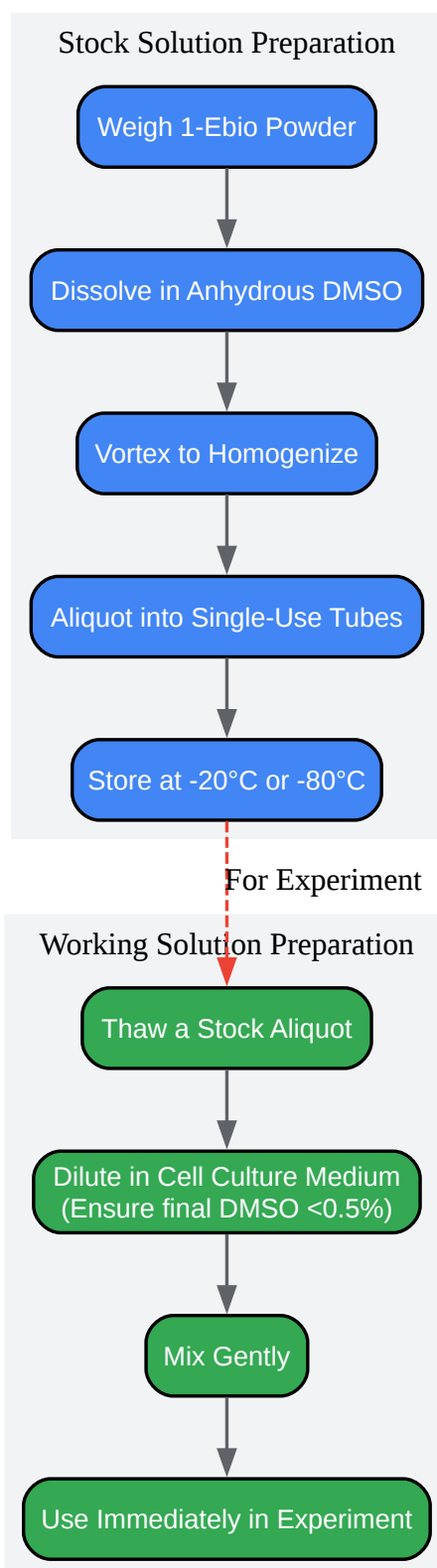
Signaling Pathway of 1-Ebio Action



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Caption: Signaling pathway of **1-Ebio** action.

Experimental Workflow for **1-Ebio** Stock and Working Solution Preparation



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Caption: Workflow for **1-Ebio** solution preparation.

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